

# 4-[3-(Dimethylamino)propoxy]aniline material safety data sheet (MSDS)

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## Compound of Interest

**Compound Name:** 4-[3-(Dimethylamino)propoxy]aniline

**Cat. No.:** B1365064

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An In-depth Technical Guide to the Safe Handling of **4-[3-(Dimethylamino)propoxy]aniline** and Structurally Related Compounds

For Researchers, Scientists, and Drug Development Professionals

## Foreword: Navigating Chemical Safety in Research and Development

In the fast-paced environment of pharmaceutical research and drug development, the imperative of laboratory safety cannot be overstated. The novel chemical entities synthesized and utilized daily present unique challenges that demand a thorough understanding of their potential hazards. This guide provides a detailed examination of the material safety considerations for **4-[3-(Dimethylamino)propoxy]aniline**, a compound of interest for its potential applications in medicinal chemistry. Due to the limited availability of a specific Material Safety Data Sheet (MSDS) for this exact molecule, this document synthesizes data from structurally similar compounds to provide a comprehensive safety profile. This approach, rooted in the principles of chemical analogy, empowers researchers to anticipate and mitigate risks effectively.

## Section 1: Chemical Identity and Known Hazards

**4-[3-(Dimethylamino)propoxy]aniline**, with the Chemical Abstracts Service (CAS) number 62424-88-8, is an aniline derivative characterized by a dimethylaminopropoxy substituent at the fourth position of the benzene ring. Its molecular formula is C<sub>11</sub>H<sub>18</sub>N<sub>2</sub>O, and it has a molecular weight of 194.28 g/mol. Aniline and its derivatives are a class of compounds widely used in the synthesis of pharmaceuticals and other specialty chemicals. The presence of the aniline moiety suggests potential for toxicity, a characteristic that warrants careful handling and the implementation of robust safety protocols.

### 1.1. GHS Hazard Classification: A Synthesis of Available Data

While a specific Globally Harmonized System (GHS) classification for **4-[3-(Dimethylamino)propoxy]aniline** is not readily available, analysis of safety data for analogous compounds, such as 4-[3-(Dimethylamino)propoxy]-2-methylaniline and other aniline derivatives, allows for a presumptive hazard profile. The primary hazards associated with this class of compounds include:

- Skin Irritation/Corrosion: Many aniline derivatives are known to cause skin irritation, and in some cases, severe burns.[1][2]
- Serious Eye Damage/Irritation: Contact with the eyes can lead to serious irritation or damage.[1][2]
- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.[2][3]
- Respiratory Tract Irritation: May cause respiratory irritation upon inhalation of dusts, fumes, or vapors.[1][3]
- Sensitization: May cause an allergic skin reaction.[4][5]

The signal word "Danger" is often associated with chemicals of this nature, reflecting the potential for significant acute health effects.

Table 1: Summary of Presumptive GHS Hazard Statements

Hazard Class	Hazard Statement
Acute Toxicity, Oral	Harmful if swallowed.[3]
Acute Toxicity, Dermal	Harmful in contact with skin.[2]
Skin Corrosion/Irritation	Causes skin irritation.[1][3]
Serious Eye Damage/Irritation	Causes serious eye irritation.[1][3]
Specific target organ toxicity	May cause respiratory irritation.[1][3]

## Section 2: Prudent Handling and Engineering Controls

Given the potential hazards, a multi-layered approach to safety, combining engineering controls, administrative procedures, and personal protective equipment (PPE), is essential when working with **4-[3-(Dimethylamino)propoxy]aniline**.

### 2.1. The Primacy of Engineering Controls

The most effective way to minimize exposure is to handle the compound within a well-ventilated area.[1] A certified chemical fume hood is the standard and most critical piece of engineering control for preventing the inhalation of vapors or aerosols.[3] Facilities should also be equipped with an eyewash station and a safety shower in close proximity to the workstation. [1]

### 2.2. Standard Operating Procedures for Safe Handling

Adherence to established laboratory protocols is fundamental to mitigating risk. Key practices include:

- **Avoid Contact:** Prevent direct contact with skin, eyes, and clothing.[1]
- **Hygiene:** Wash hands thoroughly after handling, before breaks, and at the end of the workday.[1][3] Do not eat, drink, or smoke in areas where the chemical is handled or stored. [3]

- Minimize Generation of Dusts/Aerosols: If handling a solid form, minimize dust generation.[1] For oils, avoid aerosolization.
- Container Management: Keep containers tightly closed when not in use.[1] Open and handle containers with care.[1]

## Section 3: Personal Protective Equipment (PPE) - The Last Line of Defense

While engineering and administrative controls are primary, the correct use of PPE is a critical final barrier against exposure.

- Eye and Face Protection: Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2]
- Skin Protection:
  - Gloves: Wear appropriate protective gloves to prevent skin exposure.[2] Given the chemical nature of anilines, nitrile or neoprene gloves are generally recommended. Always inspect gloves prior to use and change them frequently, especially after direct contact.
  - Lab Coat: A lab coat or other protective clothing should be worn to prevent skin contamination.[2]
- Respiratory Protection: If engineering controls are insufficient to maintain airborne concentrations below exposure limits, or if irritation is experienced, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[2] The choice of respirator will depend on the nature and concentration of the airborne contaminant.

## Section 4: Emergency Procedures - A Plan for the Unexpected

Preparedness is key to effectively managing accidental exposures or spills. All laboratory personnel should be familiar with these procedures.

#### 4.1. First Aid Measures

Immediate and appropriate first aid can significantly reduce the severity of an injury.

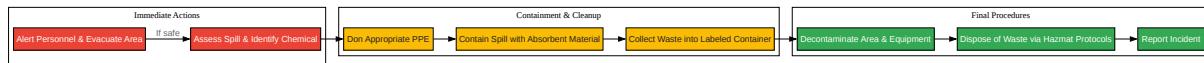
- Inhalation: Move the affected person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[1][2]
- Skin Contact: Immediately flush the skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[1] Seek immediate medical attention.[2] Wash contaminated clothing before reuse.[1]
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1][2] Remove contact lenses if present and easy to do.[1] Continue rinsing and seek immediate medical attention.[1][2]
- Ingestion: Do NOT induce vomiting.[2] Rinse mouth with water.[2] Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1]

#### 4.2. Spill and Leak Response

In the event of a spill, the primary objectives are to ensure personnel safety, contain the spill, and decontaminate the area.

- Evacuate: Keep unprotected personnel away from the spill area.[1]
- Ventilate: Ensure adequate ventilation.
- Contain: Prevent further leakage or spillage if it is safe to do so.[1] Use an inert absorbent material (e.g., sand, vermiculite) to contain the spill.[1]
- Clean-up: Carefully collect the absorbed material into a suitable, closed container for disposal.[1]
- Decontaminate: Clean the spill area thoroughly.
- Waste Disposal: Dispose of the contaminated waste in accordance with local, state, and federal regulations.[2]

## Workflow for Chemical Spill Response



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Caption: A generalized workflow for responding to a chemical spill.

## Section 5: Storage and Stability

Proper storage is crucial for maintaining the integrity of the compound and ensuring a safe laboratory environment.

- Storage Conditions: Store in a tightly closed container in a cool, dry, and well-ventilated area. [1] Keep away from incompatible substances and sources of ignition.[1] Some aniline derivatives are light-sensitive, so storage in an opaque container may be advisable.[4]
- Incompatible Materials: Avoid contact with strong oxidizing agents, strong acids, and strong reducing agents.[2][4]

## Section 6: Toxicological and Ecological Considerations

While specific toxicological data for **4-[3-(Dimethylamino)propoxy]aniline** is limited, the toxicological profile of aniline provides a useful surrogate for understanding potential health effects.

- Acute Toxicity: Aniline is toxic by ingestion, inhalation, and skin absorption.[4]
- Chronic Effects: Prolonged or repeated exposure to aniline can cause damage to organs, particularly the blood (methemoglobinemia), liver, and kidneys.[4]

- Carcinogenicity and Mutagenicity: Aniline is suspected of causing genetic defects and cancer.[\[4\]](#)
- Ecological Information: Aniline is very toxic to aquatic life.[\[4\]](#) Therefore, it is imperative to prevent the release of **4-[3-(Dimethylamino)propoxy]aniline** into the environment.[\[1\]](#)

## Conclusion: A Culture of Safety

The safe handling of **4-[3-(Dimethylamino)propoxy]aniline** and other research chemicals is not merely a matter of following rules but of fostering a deeply ingrained culture of safety. By understanding the potential hazards, implementing robust control measures, and being prepared for emergencies, researchers can confidently advance their scientific endeavors while protecting themselves, their colleagues, and the environment. This guide serves as a foundational resource, and it is incumbent upon every scientist to seek out additional information and exercise sound judgment in all laboratory operations.

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